

An In-depth Technical Guide to 4-Bromobutyl Acetate and its Synonyms

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Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

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Introduction

4-Bromobutyl acetate, also known by synonyms such as 4-acetoxybutyl bromide, is a versatile bifunctional molecule widely employed in organic synthesis.^{[1][2]} Its structure, incorporating both a terminal bromine atom and an acetate ester, allows for selective and sequential reactions, making it a valuable building block in the synthesis of a diverse range of compounds, including pharmaceutical intermediates.^[2] This guide provides a comprehensive overview of its chemical properties, common synthetic applications, and detailed experimental protocols.

Chemical Properties and Synonyms

4-Bromobutyl acetate is a clear, colorless to slightly yellow liquid.^[1] It is insoluble in water but soluble in common organic solvents like chloroform and methanol.^{[1][2]} Proper handling and storage in a cool, dry place are essential to maintain its stability and purity.^[2]

A comprehensive list of synonyms for **4-bromobutyl acetate** is provided below:

- 4-Acetoxybutyl bromide
- Acetic acid 4-bromobutyl ester
- 1-Acetoxy-4-bromobutane

- 4-Bromo-1-butanol acetate
- 4-Bromo-1-butyl acetate
- 4-Bromo-n-butyl acetate
- 4-bromo-1-butanoacetate[1][2]

Quantitative Data

The following table summarizes the key physicochemical properties of **4-bromobutyl acetate**.

Property	Value	Reference
CAS Number	4753-59-7	[1]
Molecular Formula	C6H11BrO2	[1]
Molecular Weight	195.05 g/mol	
Boiling Point	92-93 °C at 12 mmHg	[1]
Density	1.348 g/mL at 25 °C	[1]
Refractive Index (n ₂₀ /D)	1.46	[1]

Synthetic Applications and Experimental Protocols

The primary utility of **4-bromobutyl acetate** in organic synthesis lies in its ability to act as an alkylating agent. The bromine atom serves as a good leaving group in nucleophilic substitution reactions, while the acetate group can be hydrolyzed to reveal a primary alcohol, allowing for further functionalization. A common application is in the O-alkylation of phenols, a key reaction in the synthesis of various ethers.

Featured Synthesis: Preparation of 4-(4-Acetylphenoxy)butyl Acetate

This section details the synthesis of 4-(4-acetylphenoxy)butyl acetate via the O-alkylation of 4-hydroxyacetophenone with **4-bromobutyl acetate**. This reaction is a representative example of

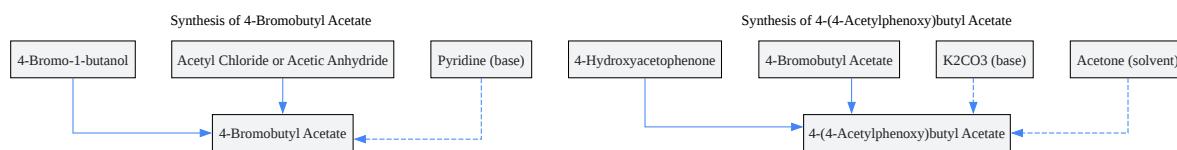
the Williamson ether synthesis.

Experimental Protocol:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-hydroxyacetophenone (1.0 equivalent), anhydrous potassium carbonate (1.5 equivalents), and a suitable solvent such as acetone or N,N-dimethylformamide (DMF).
- Addition of Alkylating Agent: To the stirred suspension, add **4-bromobutyl acetate** (1.1 equivalents) dropwise at room temperature.
- Reaction Conditions: Heat the reaction mixture to reflux and maintain for a period of 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. The filtrate is then concentrated under reduced pressure to remove the solvent.
- Purification: The crude product is redissolved in an organic solvent such as ethyl acetate, washed with water and brine, and dried over anhydrous sodium sulfate. The solvent is evaporated, and the resulting residue is purified by column chromatography on silica gel to afford the pure 4-(4-acetylphenoxy)butyl acetate.

Logical Workflow and Diagrams

The following diagrams illustrate the logical workflow for the synthesis and application of **4-bromobutyl acetate**.



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Synthetic pathway for 4-(4-acetylphenoxy)butyl acetate.

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Experimental workflow for O-alkylation.

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References

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